

Cesium Iodate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cesium iodate

Cat. No.: B079846

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Abstract

Cesium iodate (CsIO_3), an inorganic salt, has garnered interest in various scientific fields due to its unique physicochemical properties. This technical guide provides an in-depth overview of the discovery, history, synthesis, and key characteristics of **cesium iodate**. It is intended for researchers, scientists, and professionals in drug development and materials science who require a detailed understanding of this compound. This document summarizes quantitative data in structured tables, provides detailed experimental protocols for its synthesis and analysis, and includes visualizations of key processes.

Introduction

Cesium, the constituent element of **cesium iodate**, was first identified in 1860 by Robert Bunsen and Gustav Kirchhoff through spectroscopic analysis of mineral water.^{[1][2]} The element was named for the Latin word "caesius," meaning "sky blue," after the characteristic blue lines in its emission spectrum.^{[1][2]} While the element cesium has a well-documented history, the specific discovery timeline of **cesium iodate** is less defined. Early 20th-century chemical literature provides the first detailed accounts of its synthesis and properties.

This guide explores the historical context of **cesium iodate**'s characterization, its various synthesis methodologies, and its key physical and chemical properties.

History and Discovery

While the precise first synthesis of **cesium iodate** is not well-documented, one of the earliest detailed investigations into its properties was published by T.V. Barker in the Journal of the Chemical Society in 1908.[3] This work described the preparation of **cesium iodate** by the stoichiometric mixing of iodic acid and cesium carbonate, resulting in the formation of small cubic crystals upon cooling.[3] This early study laid the groundwork for understanding the basic characteristics of the compound.

Subsequent research has focused on refining synthesis techniques and exploring the polymorphic nature of **cesium iodate**. A monoclinic crystal structure was discovered in 1985, and a rhombohedral form was first synthesized hydrothermally in 2018.[4] These different crystalline forms exhibit distinct optical properties, which are of interest for applications in nonlinear optics and X-ray imaging.[4]

Physicochemical Properties

Cesium iodate is a white, crystalline solid at room temperature.[4] Its properties are influenced by its polymorphic nature, with cubic, monoclinic, and rhombohedral structures having been reported.[4]

Physical Properties

A summary of the key physical properties of **cesium iodate** is presented in Table 1.

Property	Value	Reference
Chemical Formula	CsIO ₃	[4]
Molecular Weight	307.8081 g/mol	[4]
Appearance	White crystalline solid	[4]
Crystal Structure	Cubic (historically reported), Monoclinic (1985), Rhombohedral (2018)	[4]
Density	4.66 - 5.28 g/cm ³	[4]
Water Solubility	2.6 g/100 mL (at 24°C)	[3][4]
Ionization Energy	-9.2 eV	[4]

Chemical Properties

Cesium iodate participates in several chemical reactions, most notably thermal decomposition. When heated, it decomposes to form cesium oxides and releases oxygen and volatile iodine-containing species.[4]

Experimental Protocols

Synthesis of Cesium Iodate (Aqueous Reaction)

This protocol is based on the method described by T.V. Barker in 1908.[3]

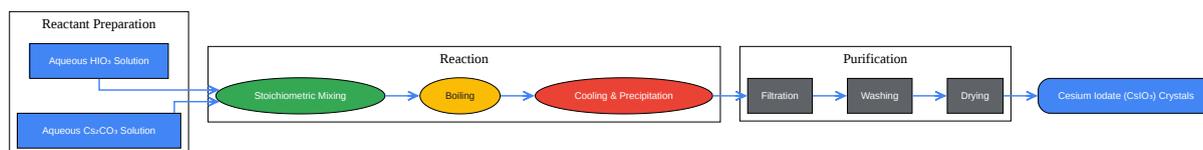
Materials:

- Cesium carbonate (Cs_2CO_3)
- Iodic acid (HIO_3)
- Distilled water

Procedure:

- Prepare aqueous solutions of cesium carbonate and iodic acid.
- Mix the solutions in stoichiometric amounts.
- Boil the resulting solution.
- Allow the solution to cool, which will cause the precipitation of small cubic crystals of **cesium iodate**.
- Filter the crystals from the solution.
- Wash the crystals with cold water.
- Press the crystals on filter paper to remove excess water.
- Dry the crystals at 100°C .

Logical Flow of Aqueous Synthesis:



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Caption: Workflow for the aqueous synthesis of **cesium iodate**.

Hydrothermal Synthesis of Complex Cesium Iodates

More complex **cesium iodates**, such as cesium cerium(IV) iodate ($\text{Cs}_2\text{Ce}(\text{IO}_3)_6$), can be synthesized using hydrothermal methods.[5][6]

Materials:

- Cesium fluoride (CsF)
- Cerium(IV) oxide (CeO_2)
- Periodic acid (H_5IO_6)
- Iodic acid (HIO_3)
- Deionized water

Procedure:

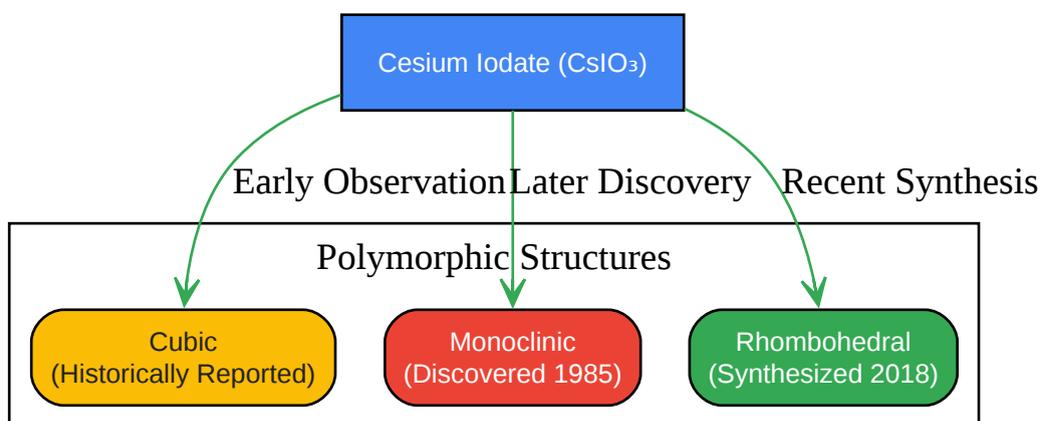
- Combine the starting reagents in a PTFE-lined autoclave.
- Heat the mixture to 230°C for several days.

- Slowly cool the autoclave to room temperature.
- Filter the resulting crystals.
- Wash the crystals with deionized water and air dry.

Structural Analysis

The crystal structure of **cesium iodate** is a key area of study, with multiple polymorphs identified.

Logical Relationship of **Cesium Iodate** Polymorphs:



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Caption: Polymorphic forms of **cesium iodate**.

Conclusion

Cesium iodate, since its early characterization over a century ago, continues to be a compound of scientific interest. Its polymorphic nature and specific physicochemical properties make it a candidate for further research, particularly in the fields of materials science and optics. The synthesis methods outlined in this guide provide a foundation for the preparation of this compound for various research applications.

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